2-Butoxy-4-methoxybenzoic acid solubility profile

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Compound of Interest

Compound Name:	*2-Butoxy-4-methoxybenzoic acid*
CAS No.:	*95420-80-7*
Cat. No.:	*B2383871*

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An In-Depth Technical Guide to the Solubility Profiling of **2-Butoxy-4-methoxybenzoic Acid**

Executive Summary

2-Butoxy-4-methoxybenzoic acid (CAS 95420-80-7) is a highly substituted benzoic acid derivative frequently utilized as a critical intermediate in the synthesis of active pharmaceutical ingredients (APIs), including complex thrombin inhibitors[1]. Due to the presence of two bulky, lipophilic alkoxy groups (2-butoxy and 4-methoxy), this compound presents unique physicochemical challenges. Understanding its solubility profile is paramount for optimizing reaction solvents during chemical synthesis and predicting its behavior in biological or assay buffers.

As a Senior Application Scientist, I have designed this whitepaper to move beyond basic data reporting. Here, we deconstruct the causality behind the compound's solubility behavior and provide a rigorously self-validating experimental framework to profile its kinetic, thermodynamic, and pH-dependent solubility.

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Part 1: Physicochemical Causality & In Silico Profiling

Before initiating benchtop experiments, we must establish the theoretical boundaries of the molecule. The solubility of **2-Butoxy-4-methoxybenzoic acid** is governed by the antagonistic relationship between its lipophilic alkoxy substituents and its ionizable carboxylic acid moiety.

Table 1: Physicochemical Parameters and Solubility Implications

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Parameter	Value	Implications for Aqueous Solubility	Source
Molecular Formula	C12H16O4	High carbon-to-heteroatom ratio drives hydrophobicity.	[2]
Molecular Weight	224.25 g/mol	Moderate size; standard diffusion and solvation kinetics apply.	[2]
LogP	2.57	High lipophilicity; predicts a very low intrinsic aqueous solubility (S0).	[2]
TPSA	55.76 Å²	Limited polar surface area restricts hydrogen bonding networks with water.	[2]
H-Bond Donors / Acceptors	1 / 3	Solvation relies heavily on the single carboxylic acid proton.	[2]
Predicted pKa	~4.5 - 4.8	Weak acid; solubility will increase exponentially in alkaline buffers (pH > 6).	Derived

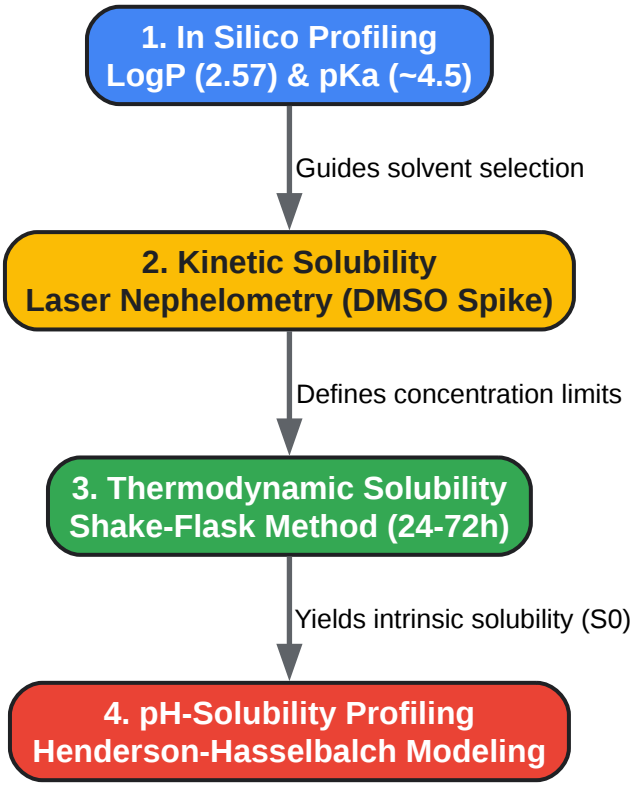
Mechanistic Causality: The 2-butoxy and 4-methoxy groups exert a strong electron-donating resonance effect (+R) into the aromatic ring. While this increases electron density, it destabilizes the resulting carboxylate anion, slightly weakening the acidity (raising the pKa) compared to unsubstituted benzoic acid. Furthermore, the steric bulk of the ortho-butoxy group disrupts water solvation shells, increasing the crystal lattice energy and driving the LogP to 2.57[2]. Consequently, the compound will exhibit poor intrinsic solubility at acidic pH but can be solubilized via ionization at physiological or alkaline pH.

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Caption: Logical relationship between structural features and pH-dependent solubility behavior.

Part 2: The Solubility Profiling Strategy

To accurately profile this compound, we must deploy a tiered workflow. We begin with a high-throughput kinetic assay to define the metastable precipitation boundaries, followed by a rigorous thermodynamic assay to establish true equilibrium.



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Caption: Workflow for the systematic solubility profiling of **2-Butoxy-4-methoxybenzoic acid**.

Part 3: Self-Validating Experimental Methodologies

A protocol is only as reliable as its internal controls. The following methodologies are designed as self-validating systems, ensuring that artifacts (such as supersaturation or incomplete equilibration) are automatically flagged and corrected.

Protocol 1: Kinetic Solubility via Laser Nephelometry

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Purpose: To rapidly determine the concentration at which **2-Butoxy-4-methoxybenzoic acid** precipitates out of an aqueous solution when introduced from a DMSO stock. This mimics early-stage biological assay conditions[3][4].

Causality of Choice: Kinetic solubility frequently overestimates true solubility because the DMSO co-solvent facilitates a metastable supersaturated state[5]. However, it is essential for defining the upper concentration limits before committing to resource-intensive thermodynamic assays.

Step-by-Step Methodology:

- Stock Preparation: Dissolve the solid compound in 100% DMSO to create a 10 mM stock solution[6].
- Serial Dilution: Dispense the stock into a 96-well plate and perform a serial dilution using pH 7.4 phosphate buffer. Ensure the final DMSO concentration remains ≤1% (v/v) to prevent artificial co-solvency effects[4].
- Incubation: Seal and incubate the plate at 37°C for 2 hours to allow metastable precipitates to form.
- Nephelometric Detection: Scan the plate using a laser nephelometer. Insoluble particles will scatter the laser light (Tyndall effect), measured in Nephelometric Turbidity Units (NTU)[4][6].
- Data Analysis: Plot NTU versus concentration. The "kick-off" point where light scattering exponentially increases marks the kinetic solubility limit[6][7].

Self-Validation Mechanism: The assay must include a known highly soluble reference (e.g., paracetamol) and a highly insoluble reference[7]. If the nephelometer detects premature scattering in the paracetamol wells, the buffer is immediately flagged for particulate contamination, invalidating the run until the buffer is re-filtered.

Protocol 2: Thermodynamic Solubility via the Shake-Flask Method

Purpose: To determine the true equilibrium solubility of the crystalline solid in aqueous media without the interference of organic co-solvents. This is the "gold standard" for formulation and

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process chemistry[3][8].

Causality of Choice: Unlike kinetic assays, the shake-flask method relies on the thermodynamic equilibrium between the solid crystal lattice and the solvated molecules. It requires significant time to overcome the high lattice energy driven by the compound's LogP of 2.57.

Step-by-Step Methodology:

- Sample Preparation: Add an excess amount of solid **2-Butoxy-4-methoxybenzoic acid** (e.g., 500 µg) to sealed vials containing 400 µL of aqueous buffer (test at pH 1.2 and pH 7.4) [9].
- Equilibration: Place the vials in an orbital shaker at 400 rpm and a constant temperature of 25°C[9].
- Phase Separation: At designated time points, centrifuge the vials to pellet the undissolved solid, and filter the supernatant through a 0.22 µm membrane to remove micro-particulates[3].
- Quantification: Dilute the clear filtrate and quantify the dissolved concentration using isocratic HPLC-UV against a pre-established external calibration curve[9].

Self-Validation Mechanism: Thermodynamic equilibrium is notoriously difficult to guarantee visually. This system self-validates via temporal sampling. Aliquots are quantified at 24, 48, and 72 hours[9]. Equilibrium is only validated and accepted when the concentration variance between the 48-hour and 72-hour time points falls below 5%. If variance is higher, shaking must continue to 96 hours[9].

Protocol 3: pH-Dependent Solubility Profiling

Purpose: To map how the solubility of **2-Butoxy-4-methoxybenzoic acid** scales with pH, utilizing its carboxylic acid handle.

Causality of Choice: Because the compound is a weak acid, its total solubility (Stotal) is the sum of its intrinsic unionized solubility (S0) and its ionized carboxylate solubility. This relationship is mathematically dictated by the Henderson-Hasselbalch equation[10][11].

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Step-by-Step Methodology:

- Determine Intrinsic Solubility (S0): Execute the shake-flask protocol at pH 1.2 (using 0.1 N HCl). At this pH, the carboxylic acid is fully protonated (unionized). The measured solubility here is S0.
- Henderson-Hasselbalch Modeling: Calculate the theoretical solubility at physiological pH (7.4) using the equation:

  $S_{total} = S_0 \times (1 + 10^{pH - pKa})$ [10][11].
- Empirical Verification: Execute the shake-flask protocol at pH 7.4 and compare the empirical S_{total} against the modeled prediction to confirm the absence of self-aggregation or micelle formation, which can distort Henderson-Hasselbalch predictions[10].

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